

Microbial pathways for the biodegradation of 2,4,5-Trichloroisophthalonitrile.

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Compound of Interest

Compound Name: 2,4,5-Trichloroisophthalonitrile

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An In-depth Technical Guide to the Microbial Biodegradation of Chlorothalonil

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This guide focuses on the microbial biodegradation of 2,4,5,6-tetrachloroisophthalonitrile (Chlorothalonil, TPN), as there is a significant body of scientific literature available for this compound. The user's original query for "**2,4,5-**

Trichloroisophthalonitrile" yielded negligible specific data. Chlorothalonil represents the closest chemical analog for which detailed microbial degradation pathways have been elucidated and serves as the primary subject of this technical guide.

Introduction

Chlorothalonil (2,4,5,6-tetrachloroisophthalonitrile, TPN) is a broad-spectrum, non-systemic organochlorine fungicide widely used in agriculture to control fungal diseases on a variety of crops.^[1] Its extensive use has led to concerns about its persistence in the environment and potential toxicity to non-target organisms, including aquatic life and potentially humans.^{[1][2]} Microbial biodegradation presents a cost-effective and environmentally sustainable approach to remediate chlorothalonil-contaminated soil and water.

This guide provides a comprehensive overview of the known microbial pathways for the biodegradation of chlorothalonil, focusing on the key microorganisms, enzymes, and metabolic intermediates involved. It is intended to be a technical resource, offering detailed experimental protocols and quantitative data to aid researchers in the field.

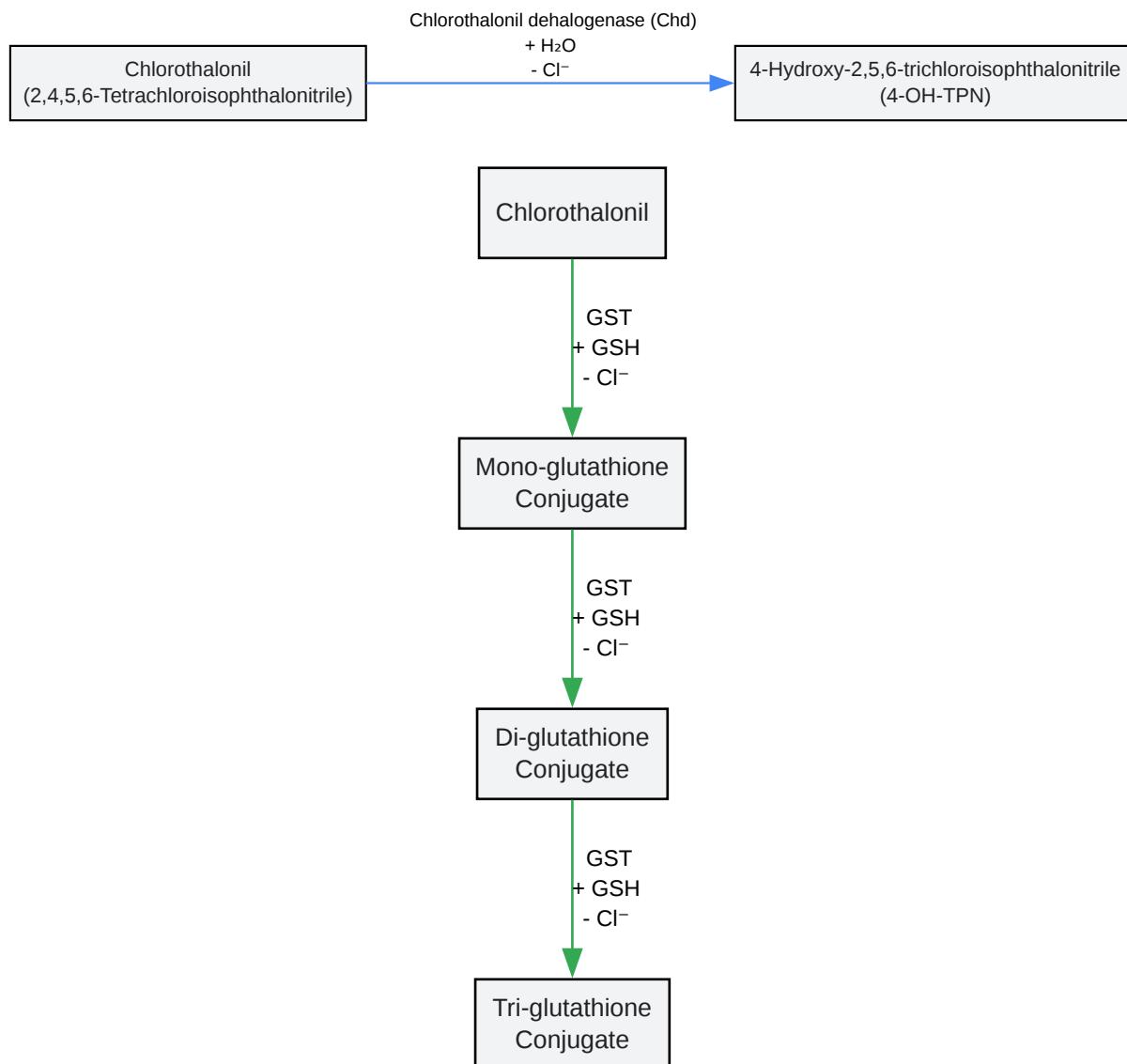
Microbial Pathways for Chlorothalonil Biodegradation

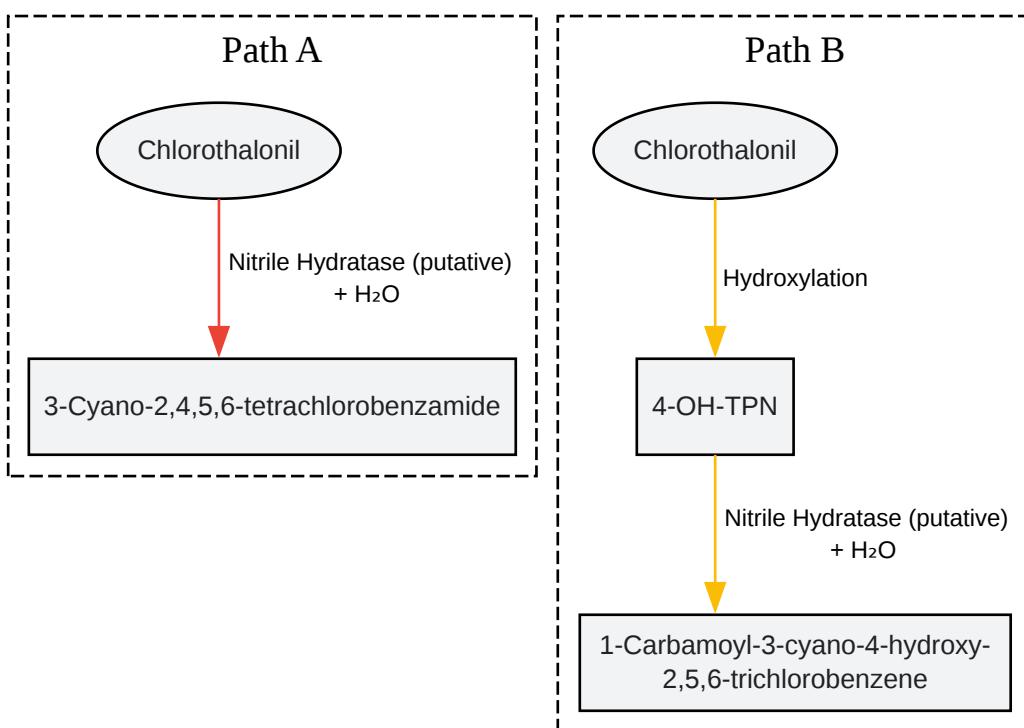
Microorganisms have evolved diverse enzymatic strategies to break down chlorothalonil. The primary degradation mechanisms involve hydrolytic dehalogenation, glutathione conjugation, and modifications of the cyano groups.

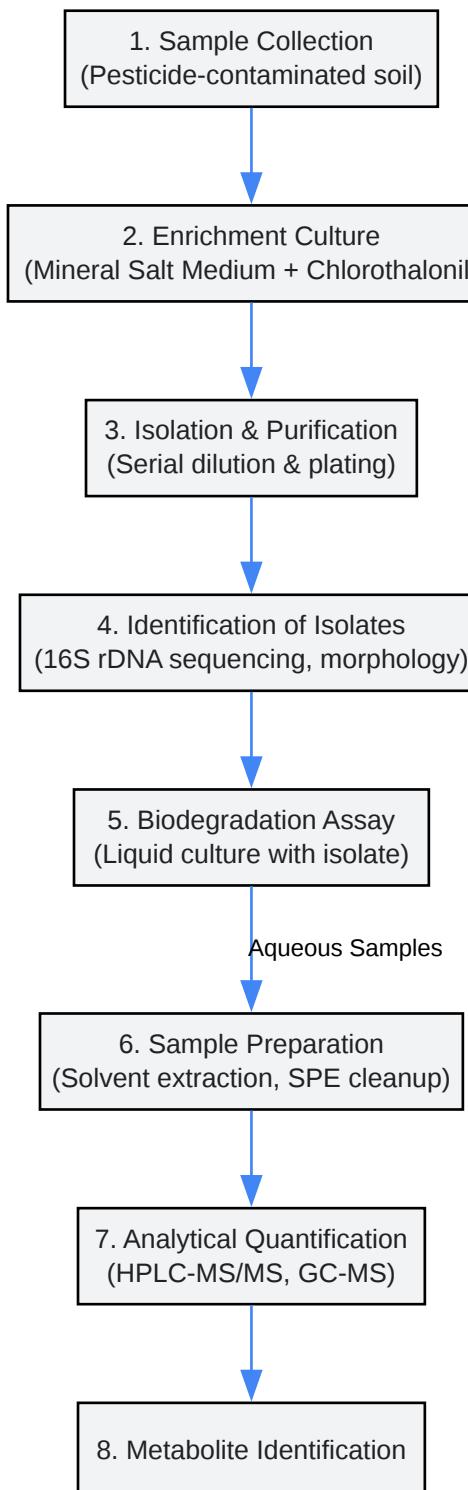
Pathway 1: Hydrolytic Dehalogenation

This pathway is prominently observed in *Pseudomonas* sp. strain CTN-3.^[3] The initial and rate-limiting step is catalyzed by the Zn(II)-dependent enzyme Chlorothalonil dehalogenase (Chd).^{[4][5]} This enzyme replaces a chlorine atom at the C4 position with a hydroxyl group, resulting in the formation of 4-hydroxy-2,5,6-trichloroisophthalonitrile (4-OH-TPN), a major and more persistent metabolite.^{[2][4]}

The overall reaction is as follows: 2,4,5,6-tetrachloroisophthalonitrile + H₂O → 4-hydroxy-2,5,6-trichloroisophthalonitrile + HCl







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